

4-Hydroxybenzyl cyanide safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-Hydroxybenzyl cyanide

Cat. No.: B020548

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An In-depth Technical Guide to the Safe Handling of **4-Hydroxybenzyl Cyanide**

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. **4-Hydroxybenzyl cyanide**, a versatile intermediate in organic synthesis, requires careful management due to its potential hazards. This guide provides a comprehensive overview of its safety data, handling precautions, and emergency procedures, compiled from various safety data sheets.

Hazard Identification and Classification

4-Hydroxybenzyl cyanide is classified as hazardous under the Globally Harmonized System (GHS). It is harmful if swallowed, in contact with skin, or inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#) The substance can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Potential Health Effects:

- Ingestion: May cause severe gastrointestinal tract irritation, cardiac disturbances, and tissue anoxia, characterized by weakness, headache, dizziness, confusion, and cyanosis (bluish skin).[\[5\]](#)
- Inhalation: Can lead to respiratory tract irritation and may produce effects similar to ingestion.[\[5\]](#)

- Skin Contact: May be absorbed through the skin in harmful amounts.[5]
- Eye Contact: May cause eye irritation.[5]

The primary hazards associated with this compound are summarized in the table below.

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[4][6][7]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[7]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1][2][4][7]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1][2][4][7]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[7]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation[4][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Hydroxybenzyl cyanide** is essential for its safe storage and handling.

Property	Value
Molecular Formula	C ₈ H ₇ NO ^{[6][7]}
Molecular Weight	133.15 g/mol ^{[6][7]}
Appearance	Light brown or yellow solid/powder ^{[5][8][9]}
Melting Point	67-71 °C ^{[6][8][10]}
Boiling Point	329-330 °C @ 760 mmHg ^{[7][10]}
Solubility	Sparingly soluble in water ^{[3][9]}
Vapor Pressure	8.91E-05 mmHg @ 25°C ^[3]
Flash Point	137.20 °C (estimated) ^[10]

Experimental Protocols: Handling, Storage, and Disposal

Adherence to strict protocols is necessary to minimize risk when working with **4-Hydroxybenzyl cyanide**.

Handling Procedures

- Always work in a well-ventilated area, preferably within a chemical fume hood, to control airborne levels.^{[5][6]}
- Avoid the formation of dust and aerosols.^[6]
- Do not get the substance in eyes, on skin, or on clothing.^[5] Avoid breathing dust, fumes, or gas.^[2]
- Wash hands and any exposed skin thoroughly after handling.^{[5][6]} Do not eat, drink, or smoke in the work area.^{[1][2][6]}
- Ensure that an eyewash station and safety shower are readily accessible.^{[5][6]}

Storage Conditions

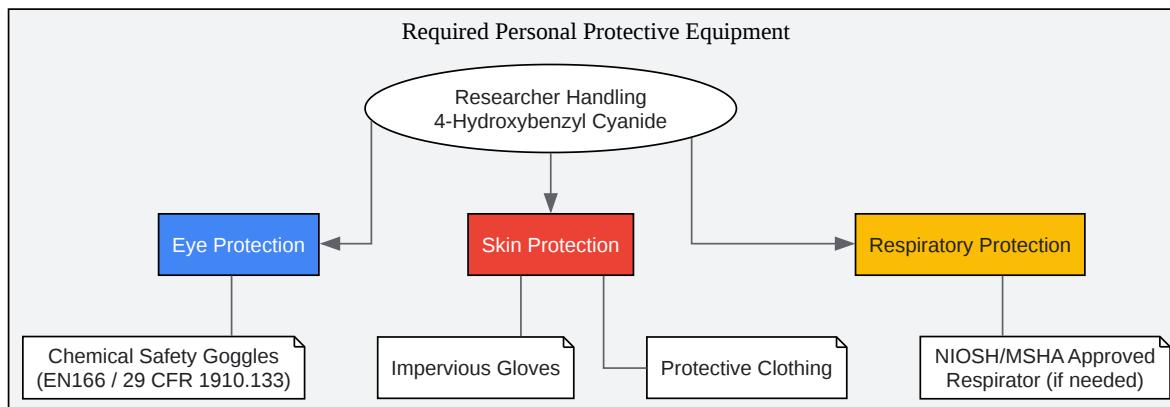
- Store in a cool, dry, and well-ventilated place away from direct sunlight.[5][6][11]
- Keep the container tightly closed to prevent contamination and moisture ingress.[5][11] A recommended storage temperature for the powder is -20°C for long-term stability.[6]
- Store separately from incompatible materials such as strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[5][11] Contact with acids can generate highly toxic hydrogen cyanide gas.[12]

Disposal Protocol

- All waste containing **4-Hydroxybenzyl cyanide** must be treated as hazardous waste.[13]
- Collect waste in dedicated, clearly labeled, and sealed containers.[13][14] Containers should be marked "HAZARDOUS WASTE – CYANIDE" and include a warning, "No Acids".[14]
- Solid and liquid cyanide wastes must be stored in separate containers.[13][14]
- Disposal must be carried out in accordance with local, state, and federal regulations, typically through a certified hazardous waste management program.[6][14][15]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.



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Required Personal Protective Equipment (PPE).

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][6][11]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or if working outside of a fume hood.[5][11]

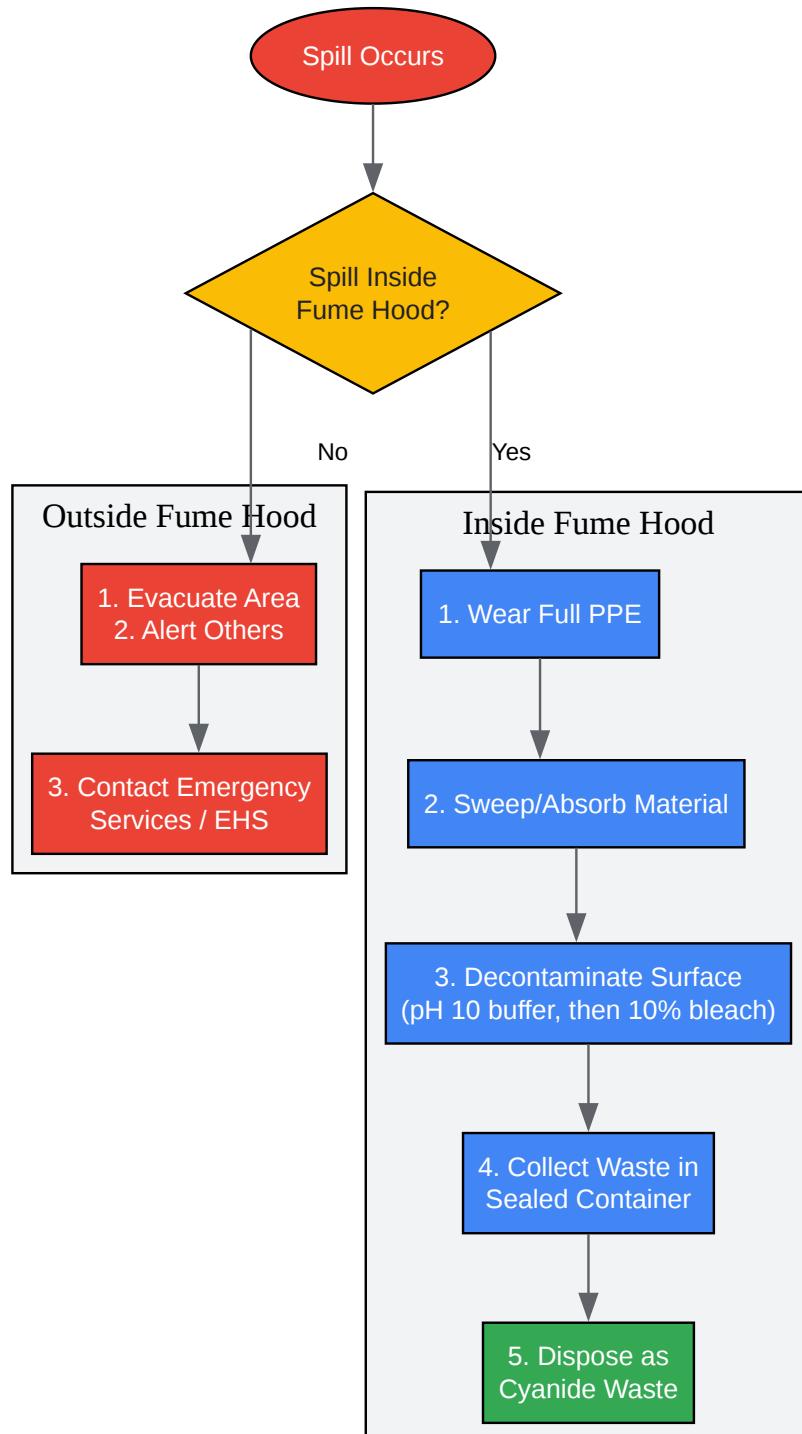
Emergency and First-Aid Procedures

Speed is critical when responding to cyanide exposure.[5][16] Always have a cyanide antidote kit on hand and seek immediate medical advice for its use.[5]

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][5] Do not use mouth-to-mouth resuscitation.[6][17]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][5][6]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. SPEED IS ESSENTIAL; a doctor must be notified at once.[5][6]

Accidental Release Measures

A clear and efficient response to a spill is crucial to prevent contamination and exposure.

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